

Application Notes and Protocols: Lanthanum Iodide in Medical Imaging and High-Energy Physics

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Compound of Interest

Compound Name: Lanthanum iodide

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This document provides a comprehensive overview of the applications of Cerium-doped **Lanthanum Iodide** ($\text{LaBr}_3:\text{Ce}$), a high-performance inorganic scintillator, in the fields of medical imaging and high-energy physics. Its exceptional properties, including high light yield, excellent energy resolution, and fast decay time, make it a material of significant interest for advanced radiation detection systems.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Introduction to Lanthanum Iodide ($\text{LaBr}_3:\text{Ce}$) Scintillators

Cerium-doped **Lanthanum Iodide** ($\text{LaBr}_3:\text{Ce}$) is a crystalline inorganic scintillator that has emerged as a leading material for gamma-ray and X-ray detection.[\[4\]](#) Its primary advantages over traditional scintillators, such as Thallium-doped Sodium Iodide ($\text{NaI}(\text{Tl})$), include a significantly higher light output, superior energy resolution, and a faster scintillation decay time.[\[1\]](#)[\[3\]](#) These characteristics are crucial for applications requiring precise energy measurement and high count rate capabilities.[\[3\]](#)[\[5\]](#)

$\text{LaBr}_3:\text{Ce}$ detectors are utilized in various applications, including Single Photon Emission Computed Tomography (SPECT) in medical imaging, and gamma-ray spectroscopy in nuclear and high-energy physics research.[\[5\]](#)[\[6\]](#)[\[7\]](#) The material's high density and effective atomic number also contribute to its excellent stopping power for high-energy photons.

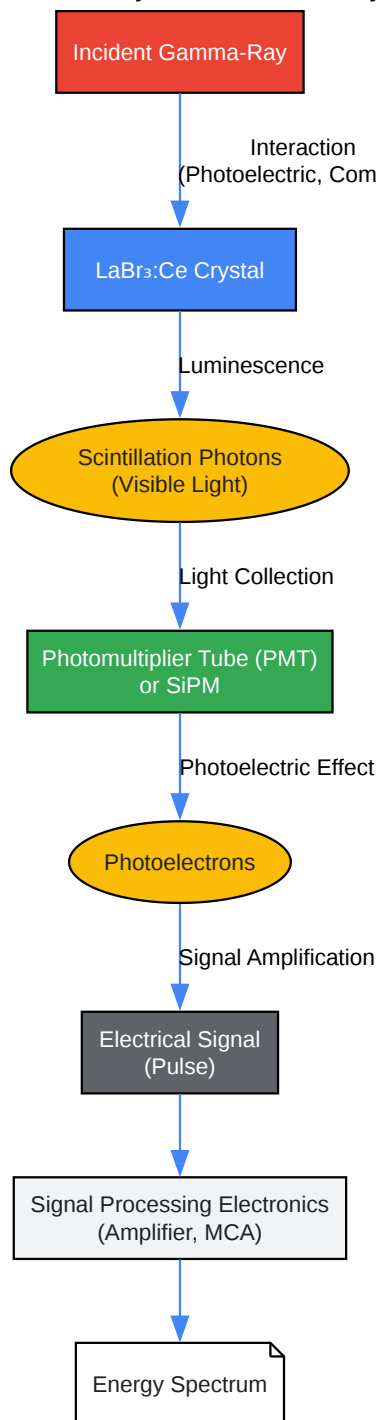
Quantitative Performance Data

The performance characteristics of LaBr₃:Ce scintillators are summarized in the table below, with comparative data for other common scintillators.

Property	LaBr ₃ :Ce (Standard)	LaBr ₃ :Ce+S r (Enhanced)	NaI(Tl)	BGO	LSO(Ce)
Density (g/cm ³)	5.08[2][3]	5.08[3]	3.67	7.13[8]	7.4[8]
Light Yield (photons/MeV)	~63,000[1][3]	~73,000[3]	~38,000	~8,200[8]	~27,000[8]
Energy Resolution @ 662 keV (%)	2.6 - 3.0[2][3]	~2.2[3][9]	~7	~10-12	~10
Primary Decay Time (ns)	~16-25[1][4] [10]	~25[3]	230	300[8]	40[8]
Peak Emission Wavelength (nm)	380[2][3]	385[3]	415	480[8]	420[8]
Hygroscopic	Yes[2]	Yes	Yes	No	No

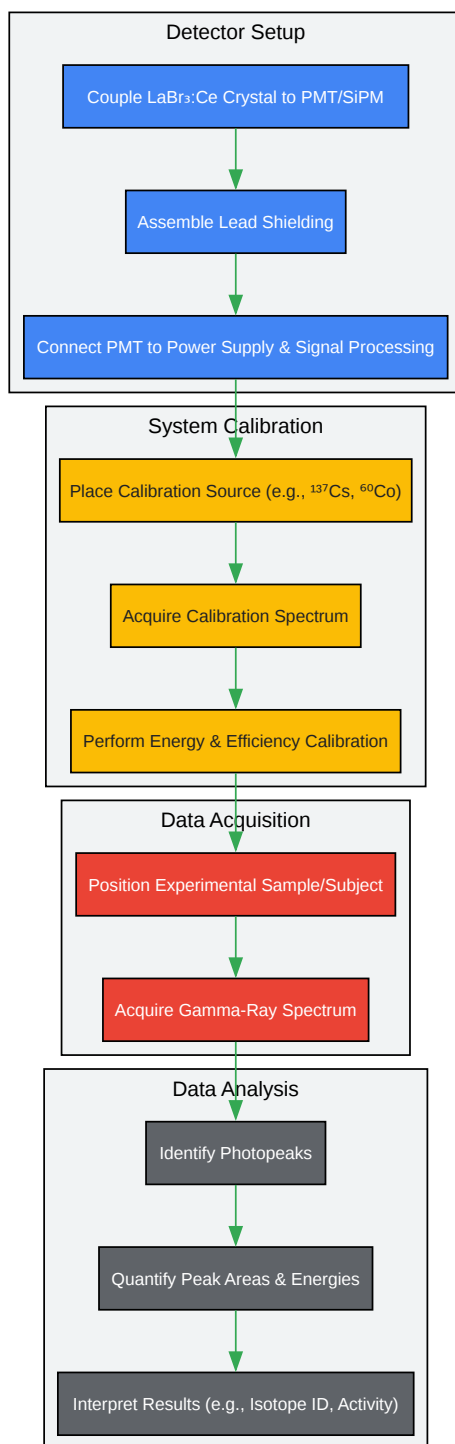
Principle of Operation and Experimental Workflow

The fundamental process of gamma-ray detection using a LaBr₃:Ce scintillator involves the conversion of high-energy photons into visible light, which is then detected and converted into an electrical signal.

Figure 1: Gamma-Ray Detection Pathway with LaBr₃:Ce[Click to download full resolution via product page](#)Caption: Gamma-Ray Detection Pathway with LaBr₃:Ce.

A typical experimental workflow for gamma-ray spectroscopy using a $\text{LaBr}_3\text{:Ce}$ detector is outlined below. This workflow is applicable to both medical imaging and high-energy physics, with variations in the specific setup and data analysis.

Figure 2: Experimental Workflow for Gamma-Ray Spectroscopy

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